Spectroscopic Profiling of 5-Bromo-4-iodo-2-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name: *5-Bromo-4-iodo-2-methylpyridine*

Cat. No.: *B15363348*

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Compound: **5-Bromo-4-iodo-2-methylpyridine** CAS: 1429251-40-0 Formula: C_6H_5BrIN Molecular Weight: 297.92 g/mol [1]

Executive Summary & Structural Logic

This compound represents a "privileged scaffold" in drug discovery, offering three distinct vectors for diversification:

- C-2 Methyl: Amenable to benzylic oxidation or deprotonation.
- C-4 Iodo: Highly reactive toward Suzuki/Sonogashira couplings (preferential reactivity over bromide).
- C-5 Bromo: Serves as a secondary electrophile for sequential cross-coupling.

Critical Quality Attribute (CQA): The primary challenge in synthesizing this scaffold is distinguishing it from regioisomers (e.g., 5-bromo-2-iodo-4-methylpyridine). The protocols below focus on regio-differentiation.

Mass Spectrometry (MS) Profile

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Objective: Confirm elemental composition and halogen count.

Isotopic Signature (The "Fingerprint")

The presence of one Bromine (Br) and one Iodine (I) creates a distinct isotopic pattern. Iodine is monoisotopic (

I), while Bromine exists as

Br and

Br in a ~1:1 ratio.

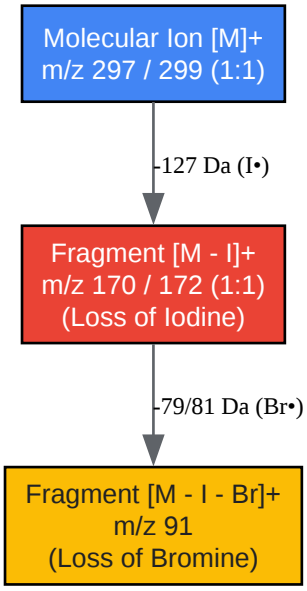
Ion Type	m/z Value	Relative Abundance	Origin
M^+ (Monoisotopic)	296.86	100%	$^{12}C_6H_5{}^{79}Br^{127}IN$
M+2	298.86	~98%	$^{12}C_6H_5{}^{81}Br^{127}IN$
M+1	297.87	~6.5%	^{13}C contribution

Diagnostic Fragmentation Pathway:

- $[M]^+ \rightarrow [M - I]^+$: The C-I bond is the weakest. Expect a loss of 127 Da.
  - Precursor: 297/299 → Fragment: 170/172 (1:1 ratio, characteristic of mono-bromo species).
- $[M - I - Br]^+$: Subsequent loss of Bromine.
  - Fragment: ~91 Da (Azatropylium ion derivative).

Graphviz: MS Fragmentation Logic

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Figure 1: Stepwise fragmentation showing the sequential loss of halogens, prioritizing the weaker C-I bond.

Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural assignment and regioisomer elimination.

^{1}H NMR Data (Predicted in $CDCl_3$, 400 MHz)

The molecule possesses two aromatic protons (H-3 and H-6) and one methyl group. Due to the substitution pattern (2,4,5), the aromatic protons are para-positioned relative to each other (separated by two carbons), resulting in negligible coupling (

Hz).

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Proton	Chemical Shift (δ)	Multiplicity	Integration	Assignment Logic
H-6	8.55 ± 0.1 ppm	Singlet (s)	1H	Most Deshielded: Alpha to Nitrogen, Ortho to Bromine.
H-3	7.65 ± 0.1 ppm	Singlet (s)	1H	Shielded: Beta to Nitrogen, Ortho to Methyl/Iodine.
CH_3	2.52 ± 0.1 ppm	Singlet (s)	3H	Characteristic of 2-Methylpyridine.

Self-Validating Protocol: The NOE Experiment

To prove the structure is **5-Bromo-4-iodo-2-methylpyridine** and NOT an isomer (e.g., 4-methyl-5-bromo-2-iodo), you must perform a 1D NOE (Nuclear Overhauser Effect) experiment.

- Irradiate the Methyl peak (2.52 ppm).
- Observe H-3 (7.65 ppm): You should see a positive NOE enhancement (typically 1-3%).
- Observe H-6 (8.55 ppm): You should see NO enhancement.
    - Reasoning: The methyl group is spatially adjacent only to H-3. H-6 is on the opposite side of the ring.

^{13}C NMR Data (Predicted in $CDCl_3$, 100 MHz)

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Carbon	Shift (δ)	Type	Key Feature
C-2	~159.0	Quaternary	Deshielded (Alpha to N).
C-6	~152.0	CH	Deshielded (Alpha to N).
C-4	~115.0	Quaternary	Upfield Shift: Carbon attached to Iodine is significantly shielded (Heavy Atom Effect).
C-5	~124.0	Quaternary	Attached to Bromine.
C-3	~133.0	CH	Aromatic CH.
CH_3	~24.0	CH_3	Methyl carbon.

Infrared (IR) Spectroscopy

Objective: Quick purity check and functional group confirmation.

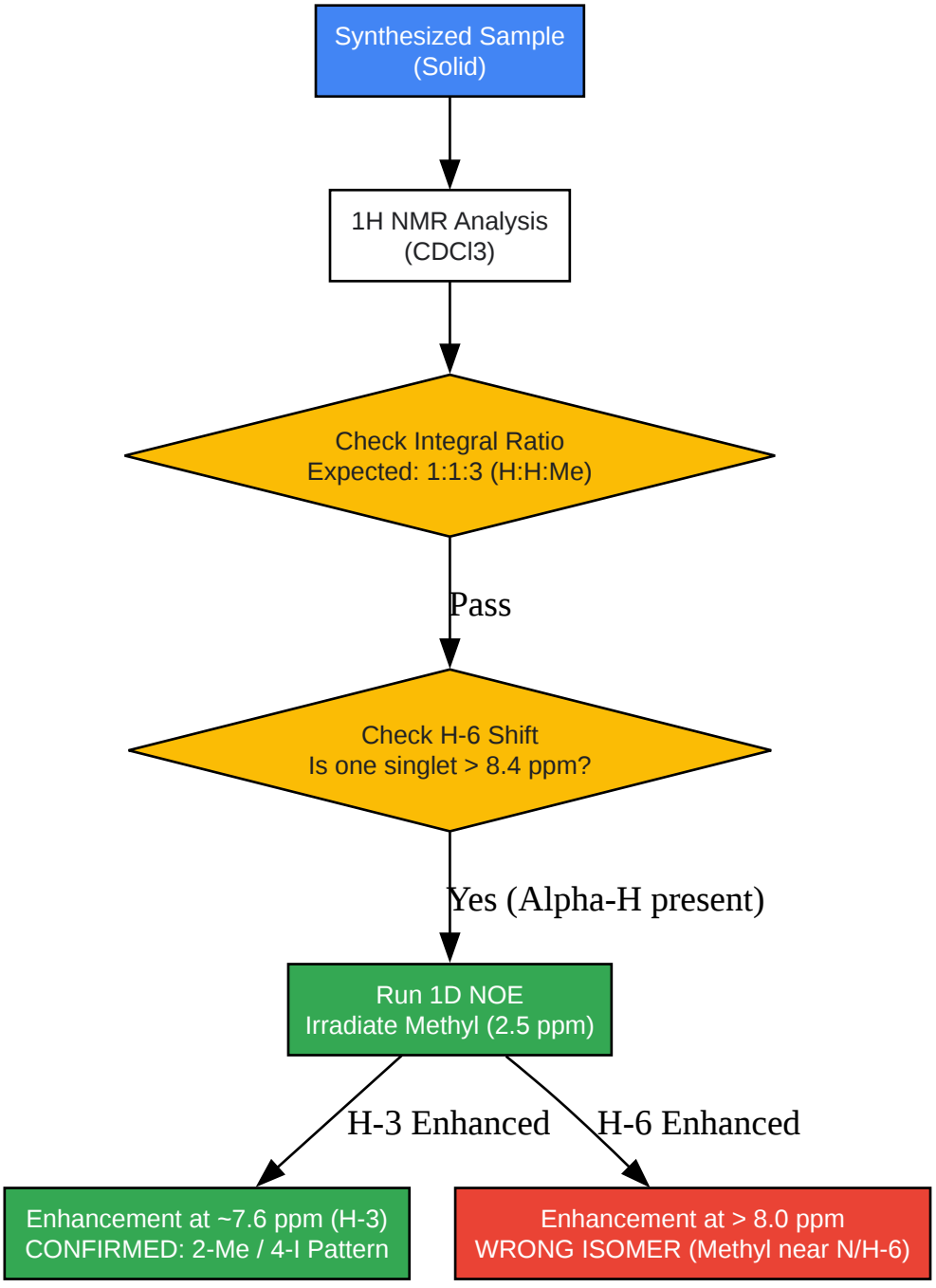
- 3050 cm^{-1}: Aromatic C-H stretch (weak).
- 2920 cm^{-1}: Aliphatic C-H stretch (Methyl group).
- 1570 & 1450 cm^{-1}: Pyridine ring skeletal vibrations (C=N / C=C).
- ~1050 cm^{-1}: Aryl-Halide vibrations (often complex, but C-Br/C-I stretches appear in the fingerprint region <1000 cm^{-1}).

Experimental Workflow: Structural Elucidation

The following flowchart outlines the decision logic for confirming the identity of synthesized material.

Graphviz: Structural Assignment Logic

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Figure 2: Decision tree for distinguishing the 2-methyl regioisomer using NOE spectroscopy.

References

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